

# Application Notes: Safe Handling of N,N,N',N'-Tetramethylmethanediamine

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## Compound of Interest

Compound Name:	N,N,N',N'-Tetramethylmethanediamine
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## Introduction

**N,N,N',N'-Tetramethylmethanediamine**, also known as Bis(dimethylamino)methane, is a highly flammable and corrosive liquid utilized in various chemical syntheses, including as a source for the Mannich intermediate.[1][2] Its hazardous nature necessitates strict adherence to safety protocols to minimize risks to researchers and drug development professionals. These application notes provide comprehensive safety precautions and personal protective equipment (PPE) guidelines for the handling and use of this reagent.

## Hazard Summary

**N,N,N',N'-Tetramethylmethanediamine** is classified as a highly flammable liquid and vapor.[3] It is corrosive and can cause severe skin burns and eye damage.[2][3] Inhalation may lead to corrosive injuries to the upper respiratory tract and lungs.[2][3] It is also moderately toxic if ingested.[3]

### 1. Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when working with **N,N,N',N'-Tetramethylmethanediamine**. The following PPE should be worn at all times:

- Eye and Face Protection: Chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166 are required.[4][5]

A face shield should be worn in situations with a higher risk of splashing.

- Skin Protection: Appropriate chemical-resistant gloves must be worn to prevent skin contact. [4][5] A PVC apron or a full PVC protective suit may be necessary for larger quantities or when there is a significant risk of exposure.[6] All contaminated clothing should be removed immediately and washed before reuse.[7]
- Respiratory Protection: All work with **N,N,N',N'-Tetramethylmethanediamine** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[5][8] If exposure limits are exceeded, a NIOSH/MSHA or European Standard EN 149 approved respirator must be used.[4]
- Footwear: Closed-toe shoes are mandatory. Contaminated footwear should be discarded.[5]

## 2. Handling and Storage

Proper handling and storage procedures are critical to prevent accidents.

- Handling:
  - Avoid all personal contact, including inhalation of vapors.[6]
  - Use this chemical only in a well-ventilated area or a chemical fume hood.[5][6]
  - Keep away from heat, sparks, open flames, and other ignition sources.[7][9] No smoking is permitted in the handling area.[7]
  - All equipment used for handling must be properly grounded to prevent static discharge.[3] [7] Use only non-sparking tools.[3][7]
  - Empty containers may retain product residue and should be handled as hazardous.[6][9] Do not perform operations such as cutting, drilling, or welding on or near empty containers.[6]
- Storage:
  - Store in a designated flammables area in a tightly closed container.[5][7][9]

- The storage area should be cool, dry, and well-ventilated, away from incompatible substances.[\[5\]](#)
- Store in the original container or a container of the same material.[\[7\]](#)
- Do not store in pits, basements, or other areas where vapors may become trapped.[\[6\]](#)

### 3. First Aid Measures

In the event of exposure, immediate action is crucial.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to rinse under the eyelids.[\[4\]](#) Seek immediate medical attention.[\[4\]](#)
- Skin Contact: Immediately remove all contaminated clothing and shoes.[\[4\]](#) Wash the affected area with soap and plenty of water.[\[4\]](#) Get medical attention.[\[4\]](#)
- Inhalation: Move the victim to fresh air and keep them at rest in a position comfortable for breathing.[\[4\]](#) If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration.[\[4\]](#) Seek immediate medical attention.[\[4\]](#)
- Ingestion: Rinse the mouth with water. Do NOT induce vomiting.[\[8\]](#) If possible, have the person drink milk afterwards. Call a physician immediately.[\[4\]](#)

### 4. Spill and Leak Procedures

In case of a spill, follow these procedures:

- Immediate Actions:
  - Eliminate all ignition sources from the immediate area.[\[3\]](#)
  - Evacuate all non-essential personnel.
  - Ensure adequate ventilation.
- Containment and Cleanup:

- Do not touch or walk through the spilled material.[3]
- Stop the leak if it can be done without risk.[3]
- Prevent the spill from entering waterways, sewers, or confined areas.[3]
- Absorb the spill with a non-combustible material such as dry earth, sand, or another inert absorbent.[3]
- Use clean, non-sparking tools to collect the absorbed material and place it into a suitable, labeled container for disposal.[3]

## Quantitative Data for N,N,N',N'-Tetramethylmethanediamine

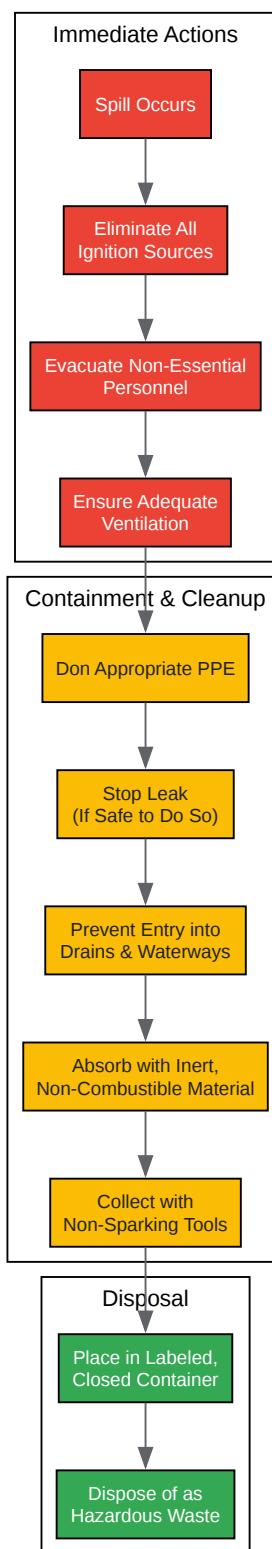
Property	Value	Source(s)
Molecular Formula	C5H14N2	[1][3]
Molecular Weight	102.18 g/mol	[1][3]
CAS Number	51-80-9	[1][4]
Appearance	Colorless to slightly yellow liquid	[1][2]
Boiling Point	85 °C (lit.)	[1][2]
Melting Point	-55 °C	[1][2]
Flash Point	-1 °C	[1]
Density	0.813 g/cm <sup>3</sup>	[1]
Water Solubility	Fully miscible	[1]
Toxicity (Intraperitoneal LD50, mouse)	220 mg/kg	[2][3]

## Experimental Protocols

Detailed experimental protocols for the use of **N,N,N',N'-Tetramethylmethanediamine** are specific to the intended chemical reaction and should be sourced from peer-reviewed literature or established laboratory procedures. The safety precautions outlined in these application notes must be integrated into any such protocol.

## Diagrams

## Workflow for N,N,N',N'-Tetramethylmethanediamine Spill Response

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Caption: Chemical Spill Response Workflow

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